

Allyl Cyclohexanepropionate: A Technical Guide to its Flavor and Fragrance Applications

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Compound of Interest

Compound Name: Allyl cyclohexanepropionate

Cat. No.: B1218758

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Allyl cyclohexanepropionate is a synthetic ester recognized for its potent and versatile sensory characteristics.[1][2][3] This technical guide provides an in-depth overview of its flavor and fragrance applications, supported by key chemical and physical data, detailed experimental protocols, and an exploration of its interaction with olfactory receptors. This document is intended to serve as a comprehensive resource for researchers, scientists, and professionals in drug development and related fields who are interested in the chemical senses and the application of specific flavor and fragrance compounds.

Chemical and Physical Properties

Allyl cyclohexanepropionate is a colorless to pale yellow liquid with a characteristic sweet, fruity aroma reminiscent of pineapple, with additional green and waxy notes.[1][3][4][5][6] It is a synthetic compound and has not been reported to occur naturally.[2][4][7] The key quantitative properties of **allyl cyclohexanepropionate** are summarized in the table below for easy reference and comparison.

Property	Value	References
Molecular Formula	C ₁₂ H ₂₀ O ₂	[3]
Molecular Weight	196.29 g/mol	[3][6]
CAS Number	2705-87-5	[3]
FEMA Number	2026	[5][8][9]
Boiling Point	91 °C @ 1 mm Hg	[1]
Density	0.948 g/mL at 25 °C	[1]
Vapor Pressure	0.009 mmHg @ 25 °C (estimated)	
3.8 Pa @ 25 °C	[1]	
0.0 hPa @ 25 °C (OECD Test Guideline 104)		
0.01 mm Hg @ 25 °C		
Flash Point	106 °C (222.8 °F) - closed cup	
Refractive Index	n ₂₀ /D 1.46 (lit.)	[1]
logP (o/w)	4.28	[6]
Water Solubility	16.5 mg/L at 20 °C	[1]
0.017 g/l at 20 °C (OECD Test Guideline 105)		
Odor Profile	Fruity, pineapple, sweet, green, waxy, apple-note	[3][5]
Taste Profile	Fruity, pineapple, waxy, with green sweet apple nuances at 30 ppm	[1]

Flavor and Fragrance Applications

Allyl cyclohexanepropionate is a widely used ingredient in the flavor and fragrance industry due to its unique and desirable sensory profile.^{[1][3][4]}

Fragrance Applications:

- **Fine Fragrances:** It is used to impart fruity top notes, particularly pineapple and chamomile nuances.^[4] Its profile lends a juicy transparency to naturalistic creations and provides contrast to heavier notes.^[1]
- **Functional Perfumery:** Its stability makes it suitable for use in a variety of personal care and household products.^{[1][3]}
 - **Personal Care:** Shampoos, conditioners, body washes, lotions, creams, and antiperspirants/deodorants.^[1]
 - **Household Products:** Fabric care (detergents and softeners), air fresheners, and cleaning products.^[1]

Flavor Applications:

- **Flavoring Agent:** It is used as a flavoring agent to provide a fruity note to various food products.^[1] It is often the chief carrier of the fruity note in imitation pineapple flavors and is a modifier in imitation strawberry and raspberry flavors.^[1]
- **Food Products:**
 - Beverages (alcoholic and non-alcoholic)
 - Confectioneries (hard and soft candy, chewing gum)
 - Baked goods
 - Frozen dairy products
 - Gelatins and puddings

Experimental Protocols

Synthesis of Allyl Cyclohexanepropionate

The primary method for synthesizing **allyl cyclohexanepropionate** is through the esterification of 3-cyclohexylpropionic acid with allyl alcohol.^[4] A detailed experimental protocol based on literature is provided below.^{[2][7]}

Materials:

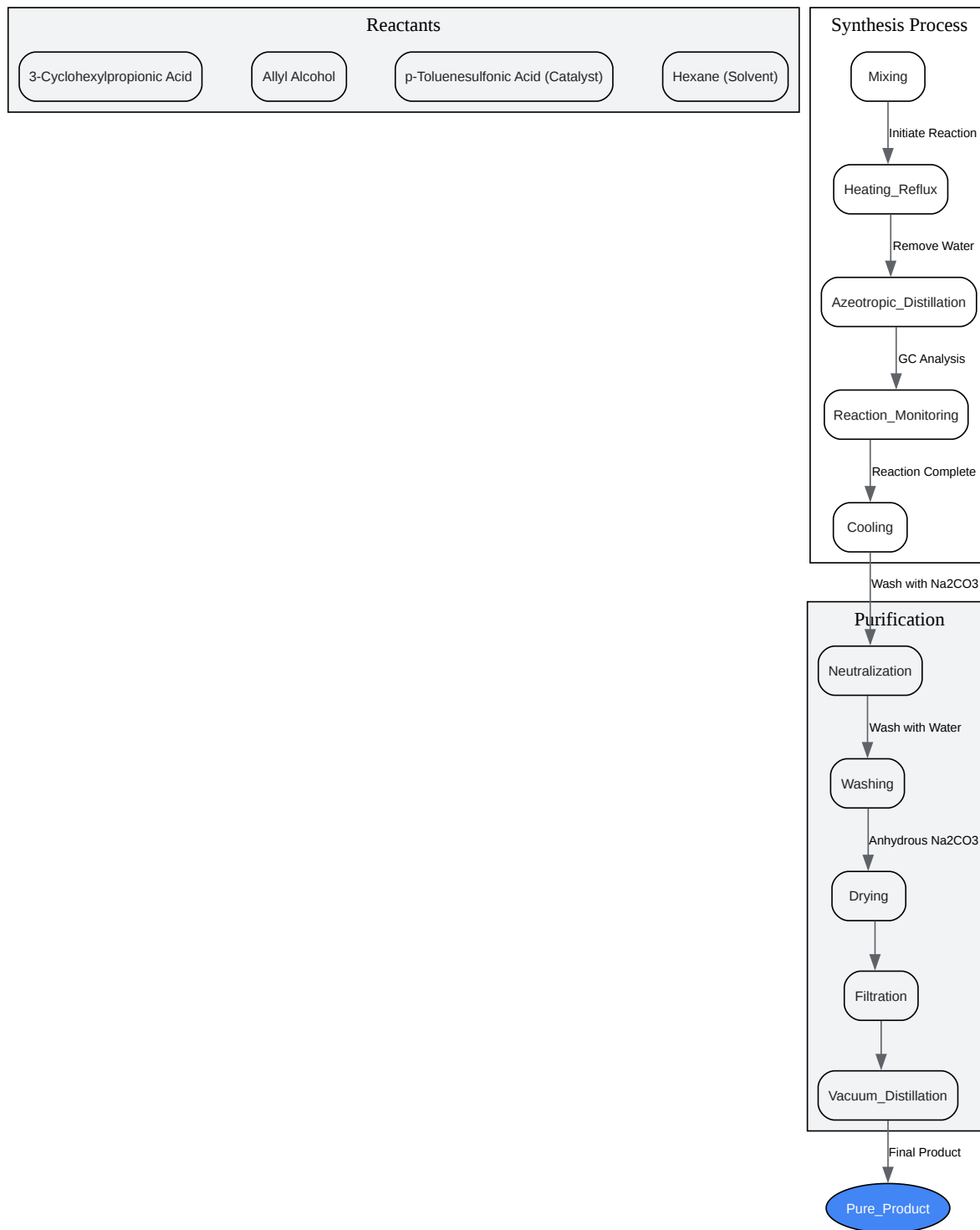
- 3-Cyclohexylpropionic acid
- Allyl alcohol (5-molar excess)
- p-Toluenesulfonic acid (catalyst)
- Hexane
- Sodium carbonate (for drying)
- Three-necked flask equipped with a thermometer, a needle for sample withdrawal, and an attachment for azeotropic distillation.

Procedure:

- Into the three-necked flask, insert 3-cyclohexylpropionic acid, a 5-molar excess of allyl alcohol, p-toluenesulfonic acid (catalyst), and hexane.
- Heat the mixture to its boiling point to initiate the esterification reaction.
- Continuously remove the water formed during the reaction as a hexane-water azeotrope to shift the reaction equilibrium towards the product.
- Monitor the reaction progress by withdrawing samples at appropriate time intervals and analyzing them using gas chromatography (GC).
- Once the reaction is complete (as determined by GC analysis), cool the reaction mixture.
- Wash the organic layer with a sodium carbonate solution to neutralize the acidic catalyst and then with water.

- Dry the organic layer using anhydrous sodium carbonate.
- Separate the drying agent by filtration.
- Purify the crude product by vacuum distillation to obtain pure **allyl cyclohexanepropionate**.
[\[2\]](#)[\[4\]](#)

A logical workflow for the synthesis process is illustrated in the following diagram.



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Caption: Synthesis workflow for **allyl cyclohexanepropionate**.

Gas Chromatography-Mass Spectrometry (GC-MS)

Analysis

A general protocol for the analysis of **allyl cyclohexanepropionate** using GC-MS is outlined below. This protocol is based on standard practices for the analysis of volatile and semi-volatile organic compounds.^[10]

Sample Preparation:

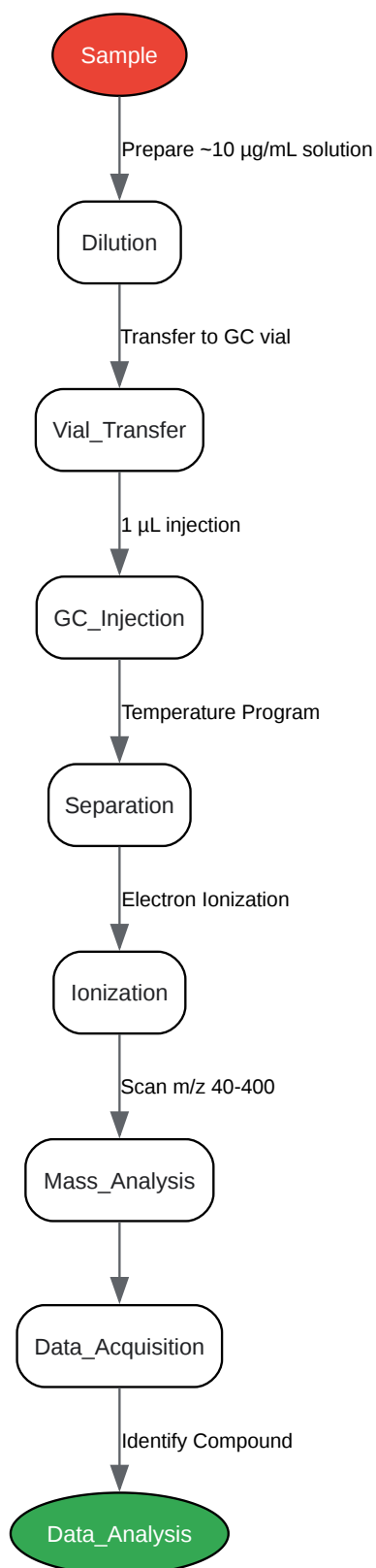
- Prepare a solution of **allyl cyclohexanepropionate** in a volatile organic solvent (e.g., hexane, dichloromethane, or methanol) at a concentration of approximately 10 µg/mL.
- Ensure the sample is free of particles by centrifugation if necessary.
- Transfer a minimum of 50 µL of the sample into a 1.5 mL glass GC autosampler vial.

GC-MS Parameters (Typical):

- Injector Temperature: 250 °C
- Injection Volume: 1 µL (splitless mode)
- Carrier Gas: Helium
- Column: A non-polar column (e.g., DB-5) or a polar column (e.g., DB-Wax) can be used depending on the desired separation.
- Oven Temperature Program:
 - Initial temperature: 50 °C, hold for 2 minutes.
 - Ramp: Increase temperature at a rate of 10 °C/minute to 280 °C.
 - Final hold: Hold at 280 °C for 5 minutes.
- Mass Spectrometer:
 - Ionization Mode: Electron Ionization (EI)

- Scan Range: m/z 40-400

The logical workflow for GC-MS analysis is depicted below.



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Caption: Workflow for GC-MS analysis of **allyl cyclohexanepropionate**.

Olfactory Perception and Signaling

The perception of odorants like **allyl cyclohexanepropionate** begins with the interaction of the molecule with olfactory receptors (ORs) located in the olfactory epithelium of the nasal cavity.

[11] These ORs are G protein-coupled receptors (GPCRs).[11][12]

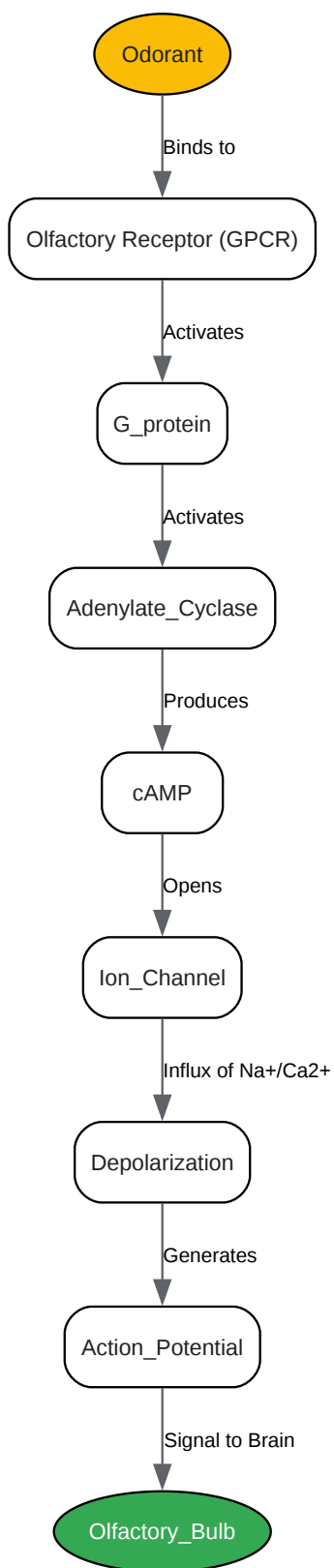
Allyl cyclohexanepropionate has been identified as a ligand for the human olfactory receptor OR1D2.[13] The binding of an odorant to an OR initiates a signal transduction cascade.[11]

While the specific downstream signaling for **allyl cyclohexanepropionate** is not detailed in the available literature, a general olfactory signaling pathway is understood.

Upon ligand binding, the G-protein associated with the OR is activated. This activation leads to a cascade of intracellular events, ultimately resulting in the depolarization of the olfactory receptor neuron and the generation of an action potential. This signal is then transmitted to the olfactory bulb in the brain for further processing, leading to the perception of the specific odor.

[11]

The following diagram illustrates the general olfactory signaling pathway.



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Caption: General olfactory signal transduction pathway.

Safety and Regulatory Information

Allyl cyclohexanepropionate is regulated for use in food and fragrance products. It has been evaluated by the Joint FAO/WHO Expert Committee on Food Additives (JECFA) and is listed by the Flavor and Extract Manufacturers Association (FEMA) as GRAS (Generally Recognized as Safe).[8][9][14] The International Fragrance Association (IFRA) has also established standards for its use in fragrance compositions.[8] It is important to handle this chemical with appropriate personal protective equipment, including gloves and safety goggles, to prevent exposure.[4]

Conclusion

Allyl cyclohexanepropionate is a valuable synthetic ingredient with a well-defined fruity and sweet sensory profile that finds broad application in the flavor and fragrance industries. Its chemical and physical properties are well-characterized, and established protocols exist for its synthesis and analysis. While the general mechanism of its olfactory perception is understood to involve interaction with olfactory receptors, further research could elucidate the specific signaling pathways and the full spectrum of its sensory contributions. This guide provides a solid foundation of technical information for professionals working with this versatile compound.

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